

# Application Notes and Protocols for Interstitial Brachytherapy Using Samarium-145

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## Compound of Interest

Compound Name: Samarium-145

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## Introduction

**Samarium-145** (Sm-145) is a radionuclide that was investigated as a potential source for interstitial brachytherapy in the late 1980s. Its physical characteristics, including a moderate photon energy spectrum and a relatively long half-life, presented it as a promising alternative to Iodine-125 (I-125) for specific clinical applications. This document provides a comprehensive overview of the available data on Sm-145 for interstitial brachytherapy, including its physical properties, proposed applications, and a theoretical framework for its use based on the foundational research. It is important to note that Sm-145 has not been widely adopted in clinical practice, and therefore, the protocols provided are based on general principles of brachytherapy and the specific characteristics of Sm-145 as described in the literature, rather than on extensive clinical trial data.

## Physical and Dosimetric Properties of Samarium-145

**Samarium-145** is produced by the neutron irradiation of enriched Samarium-144 ( $^{144}\text{Sm}$ ).<sup>[1][2]</sup> Its decay and radiation characteristics offer a unique profile for brachytherapy applications.

## Physical Data Summary

The key physical properties of **Samarium-145** are summarized in the table below, with a comparison to the commonly used brachytherapy source, Iodine-125.

Property	Samarium-145 ( <sup>145</sup> Sm)	Iodine-125 ( <sup>125</sup> I)
**Half-life (T <sub>1/2</sub> ) **	340 days[1][2]	59.4 days
Decay Mode	Electron Capture[1]	Electron Capture
Principal Photon Energies	38-45 keV (X-rays), 61 keV (gamma-rays)[1]	27.4 keV, 31 keV (X-rays), 35.5 keV (gamma-ray)
Dose Rate Constant (in water)	Not well-established in literature	~0.965 cGy·h <sup>-1</sup> ·U <sup>-1</sup>
Half-Value Layer (HVL) in Lead	~0.05 mm	~0.025 mm

Note: The dose rate constant for Sm-145 is not readily available in the literature and would require experimental determination or Monte Carlo simulation based on a specific source design.

## Rationale for Use in Interstitial Brachytherapy

The characteristics of **Samarium-145** offer several theoretical advantages for interstitial brachytherapy:

- **Longer Half-Life:** The 340-day half-life of Sm-145 allows for the treatment of slow-growing tumors and could be beneficial for permanent implants where a longer, low-dose-rate treatment is desired.[1] It also provides logistical advantages in terms of source inventory management.
- **Homogeneous Dose Distribution:** The photon energies of Sm-145 (38-61 keV) are slightly higher than those of I-125, which is predicted to result in a more homogeneous dose distribution within the target volume.[1]
- **Favorable Shielding Properties:** Like I-125, the low-energy photons from Sm-145 are easily shielded, which is an important consideration for radiation safety of both patients and medical personnel.[1]

## Proposed Clinical Applications

The primary proposed applications for interstitial brachytherapy with **Samarium-145** have been for the treatment of:

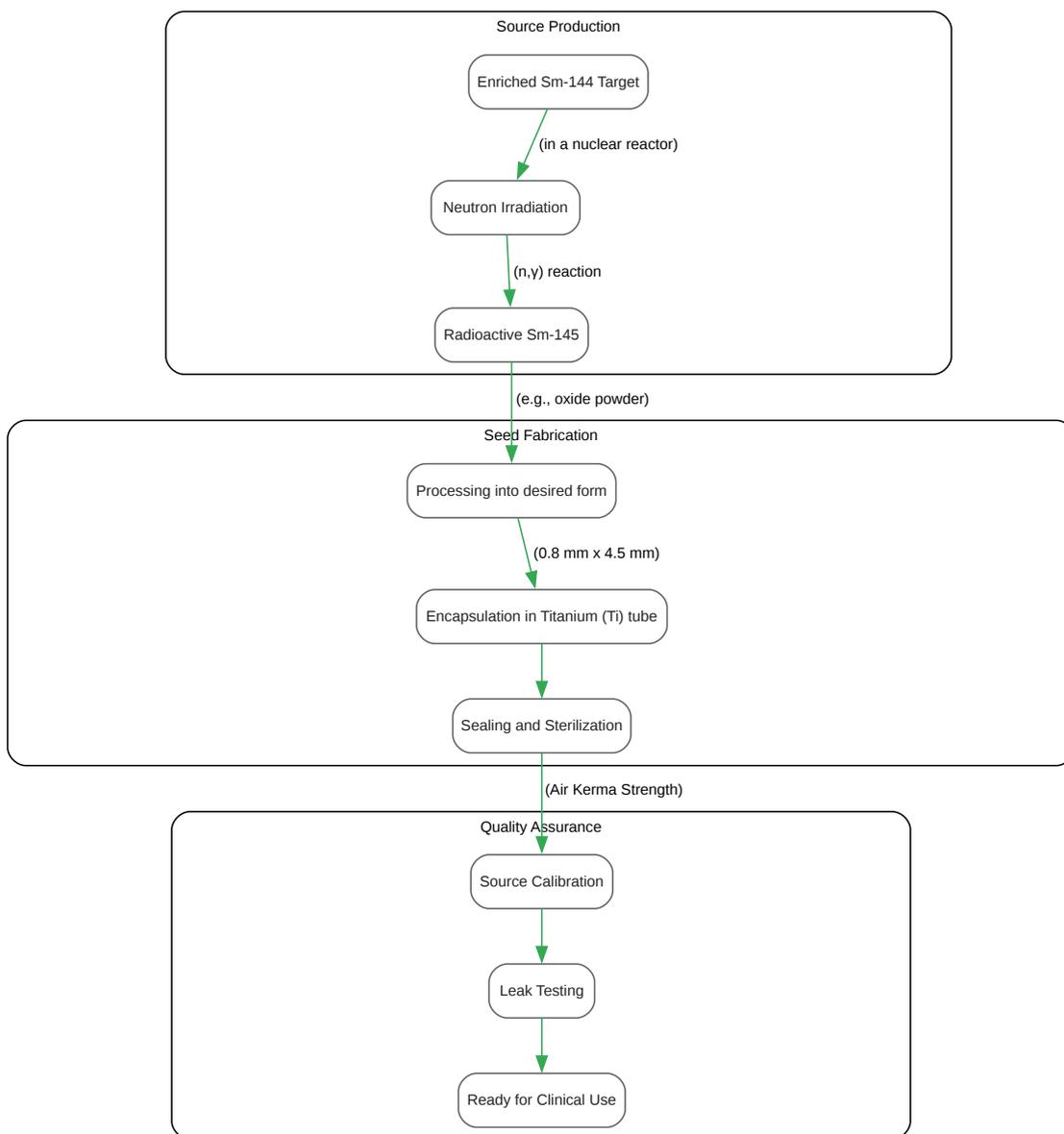
- Brain Tumors: The potential for a more uniform dose distribution was seen as an advantage in treating well-circumscribed brain malignancies.[\[1\]](#)
- Ocular (Uveal) Melanoma: As an alternative to I-125 in plaque brachytherapy for eye tumors.[\[1\]](#)
- Photon Activation Therapy: The 38-61 keV photons from Sm-145 are in an ideal energy range to induce an Auger cascade in iodine atoms, making it a potential source for photon activation therapy in tumors that have taken up iodinated compounds.

## Experimental Protocols

The following protocols are theoretical and based on the available literature for Sm-145 and general principles of interstitial brachytherapy. These would require significant preclinical validation.

## Samarium-145 Source Production and Fabrication

A workflow for the production of Sm-145 brachytherapy seeds is outlined below.



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Diagram 1: **Samarium-145** brachytherapy source production and fabrication workflow.

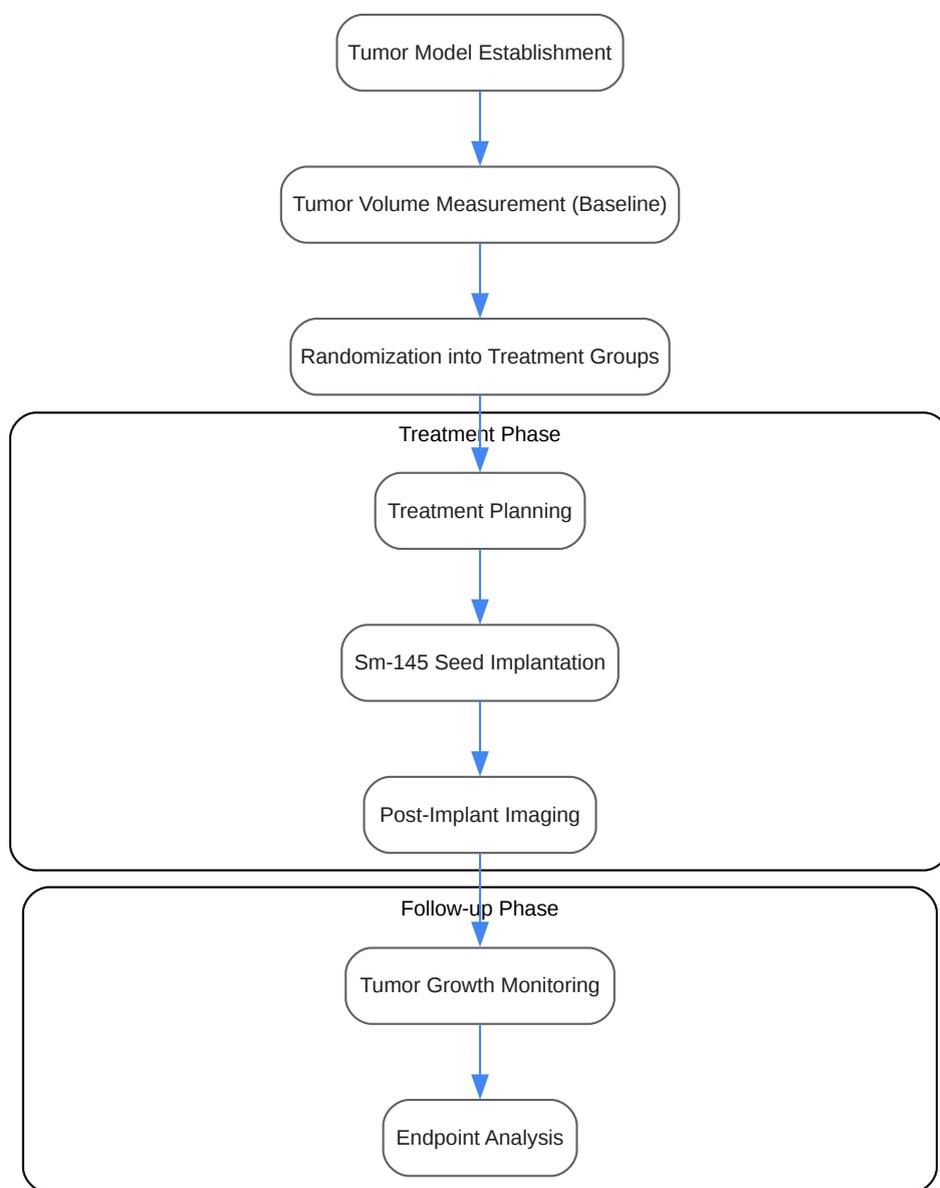
Protocol for Source Production:

- Target Preparation: Start with highly enriched (e.g., >95%) Samarium-144 oxide ( $^{144}\text{Sm}_2\text{O}_3$ ).

- Neutron Irradiation: Irradiate the  $^{144}\text{Sm}_2\text{O}_3$  target in a high-flux nuclear reactor. The duration of irradiation will depend on the desired activity of the final sources.
- Post-Irradiation Processing: After a suitable cooling period, the irradiated target containing  $^{145}\text{Sm}$  is chemically processed.
- Source Core Fabrication: The radioactive  $^{145}\text{Sm}$  is incorporated into a stable matrix, which will form the core of the brachytherapy seed.
- Encapsulation: The radioactive core is encapsulated in a biocompatible and sealed titanium capsule (e.g., 0.8 mm diameter, 4.5 mm length).[1]
- Quality Control: Each source must undergo rigorous quality control, including:
  - Activity/Air Kerma Strength Measurement: Calibration using a well-type ionization chamber traceable to a national standards laboratory.
  - Leak Testing: To ensure the integrity of the encapsulation.
  - Autoradiography: To verify the uniformity of the radioactivity distribution within the source.

## Preclinical Interstitial Brachytherapy Protocol (Animal Model)

This hypothetical protocol outlines the steps for a preclinical evaluation of Sm-145 seeds in a tumor-bearing animal model (e.g., subcutaneous xenograft in mice).



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Diagram 2: Experimental workflow for preclinical evaluation of Sm-145 brachytherapy.

Methodology:

- **Tumor Model:** Establish tumors in immunocompromised mice using a relevant human cancer cell line (e.g., glioblastoma or uveal melanoma).
- **Treatment Planning:** Once tumors reach a specified volume (e.g., 100-150 mm<sup>3</sup>), perform imaging (e.g., micro-CT or ultrasound) for treatment planning. The number and placement of Sm-145 seeds to deliver a target minimum dose to the tumor periphery would be determined.
- **Seed Implantation:** Under anesthesia, implant the Sm-145 seeds into the tumor according to the treatment plan using appropriate interstitial needles.
- **Post-Implantation Dosimetry:** Perform post-implant imaging to verify seed placement and calculate the actual dose distribution delivered to the tumor and surrounding tissues.
- **Efficacy Assessment:** Monitor tumor growth over time using caliper measurements. The primary endpoint would be tumor growth delay or tumor control.
- **Toxicity Evaluation:** Monitor animal weight and general health. At the end of the study, perform histological analysis of the tumor and surrounding normal tissues to assess for radiation-induced damage.

## Dosimetry and Treatment Planning Considerations

Due to the lack of a specific AAPM TG-43 report for **Samarium-145**, the following approach would be necessary for clinical implementation.

### Dosimetry Data Generation

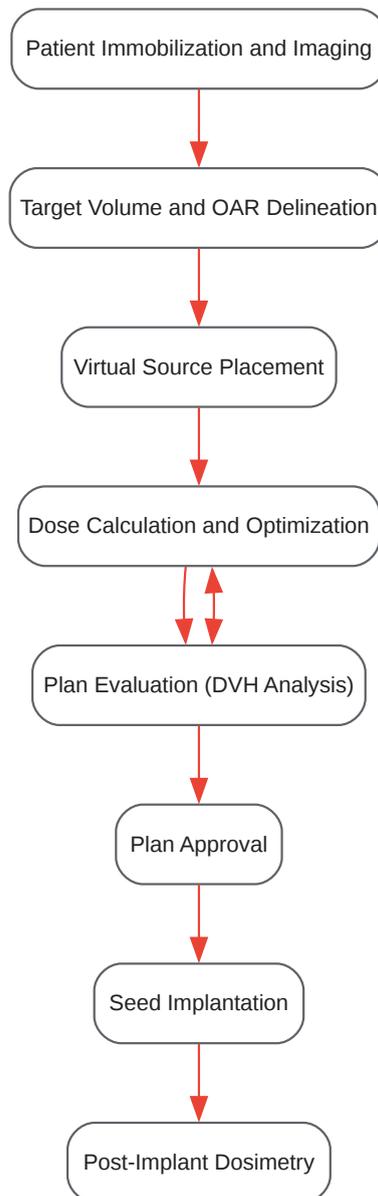
A comprehensive dosimetric characterization of a specific Sm-145 source model would be required. This would involve:

- **Monte Carlo Simulations:** Using a validated Monte Carlo code (e.g., MCNP, Geant4) to model the source and calculate the dose distribution in water.
- **Experimental Measurements:** Using thermoluminescent dosimeters (TLDs) or radiochromic film to measure the dose distribution around a source in a water-equivalent phantom.

The following parameters, as defined in the AAPM TG-43 formalism, would need to be determined:

- Dose Rate Constant ( $\Lambda$ )
- Radial Dose Function ( $g(r)$ )
- Anisotropy Function ( $F(r, \theta)$ )

## Treatment Planning Workflow



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Diagram 3: A typical workflow for interstitial brachytherapy treatment planning.

Protocol for Treatment Planning:

- Imaging: Acquire high-resolution imaging of the target volume (e.g., CT, MRI).

- **Contouring:** Delineate the Gross Tumor Volume (GTV), Clinical Target Volume (CTV), Planning Target Volume (PTV), and relevant Organs at Risk (OARs).
- **Source Placement:** Virtually place the Sm-145 seeds within the PTV using a treatment planning system (TPS).
- **Dose Calculation:** The TPS would use the pre-determined TG-43-style dosimetric data for the Sm-145 source to calculate the 3D dose distribution.
- **Optimization:** Adjust the position and number of seeds to ensure adequate coverage of the PTV while minimizing the dose to OARs.
- **Plan Evaluation:** Evaluate the quality of the plan using Dose-Volume Histograms (DVHs) and ensure that the prescribed dose and OAR constraints are met.

## Summary and Future Directions

**Samarium-145** presents a theoretically sound option for interstitial brachytherapy with potential advantages over I-125 in certain clinical scenarios. However, the initial research from the late 1980s did not translate into widespread clinical adoption, and as a result, there is a lack of modern, comprehensive data and established protocols for its use.

For researchers and drug development professionals, Sm-145 could be revisited as a brachytherapy source, particularly in the context of novel delivery systems or in combination with new targeted therapies. Future research would need to focus on:

- **Modern Dosimetric Characterization:** A full dosimetric dataset according to the current standards (AAPM TG-43U1) is essential.
- **Preclinical Efficacy and Toxicity Studies:** Robust preclinical studies in relevant animal models are needed to establish the therapeutic window.
- **Clinical Trials:** Well-designed clinical trials would be necessary to determine the safety and efficacy of Sm-145 brachytherapy in human patients.

Without such data, the use of **Samarium-145** for interstitial brachytherapy remains an area of historical interest with unexplored potential.

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## References

- 1. Samarium-145: a new brachytherapy source [inis.iaea.org]
- 2. Samarium-145: a new brachytherapy source - PubMed [pubmed.ncbi.nlm.nih.gov]
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